

N-Benzylidene-tert-butylamine CAS number

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Compound of Interest

Compound Name: *N-Benzylidene-tert-butylamine*

Cat. No.: *B1206100*

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An In-depth Technical Guide to **N-Benzylidene-tert-butylamine**

CAS Number: 6852-58-0

This technical guide provides a comprehensive overview of **N-Benzylidene-tert-butylamine**, a crucial imine in synthetic chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Chemical and Physical Properties

N-Benzylidene-tert-butylamine is a stable and versatile imine. Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	6852-58-0	[1][2]
Molecular Formula	C ₁₁ H ₁₅ N	[1][2]
Molecular Weight	161.24 g/mol	[1]
Boiling Point	209 °C (lit.)	
Density	0.906 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.52 (lit.)	
InChI Key	KFLSWDVYGSSZRZ-UHFFFAOYSA-N	[1]
SMILES	CC(C)(C)N=Cc1ccccc1	

Synthesis

The synthesis of **N-Benzylidene-tert-butylamine** is a straightforward condensation reaction between benzaldehyde and tert-butylamine. This reaction is a classic example of imine formation.

Experimental Protocol: Synthesis of N-Benzylidene-tert-butylamine

This protocol describes a general laboratory procedure for the synthesis of **N-Benzylidene-tert-butylamine**.

Materials:

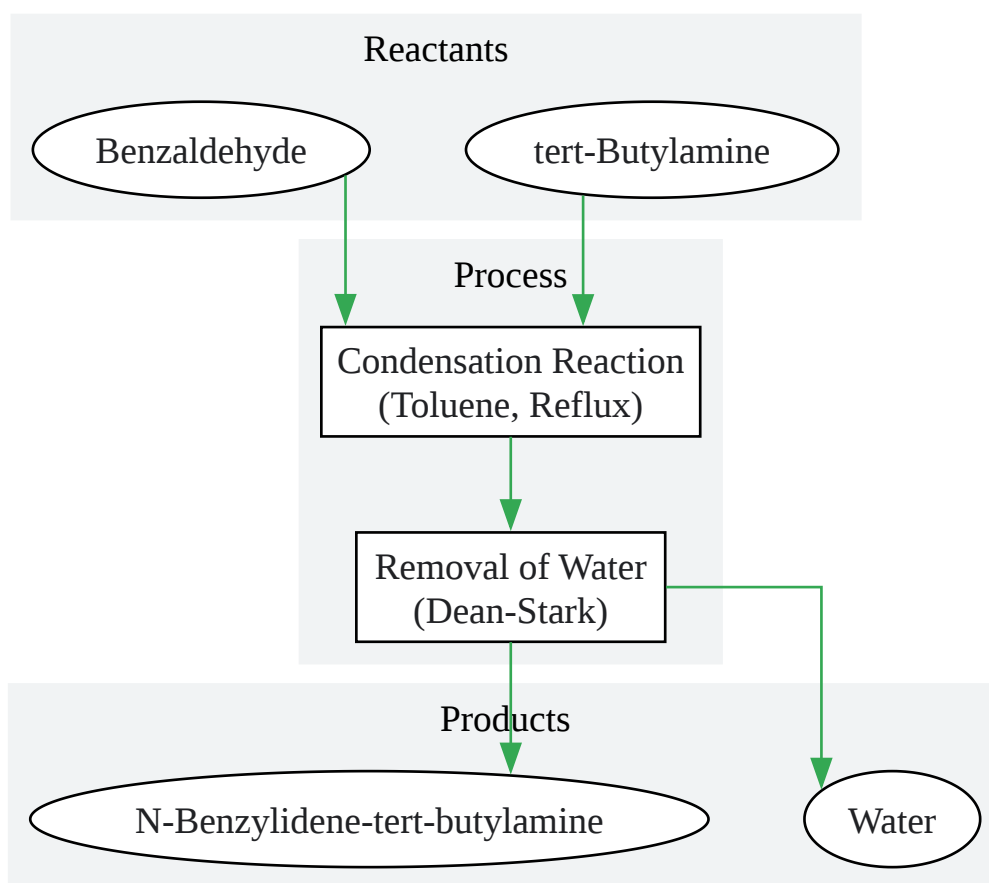
- Benzaldehyde
- tert-Butylamine
- Anhydrous Magnesium Sulfate (or another suitable drying agent)
- Toluene (or another suitable azeotropic solvent)

- Dean-Stark apparatus
- Standard laboratory glassware (round-bottom flask, condenser, etc.)

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add equimolar amounts of benzaldehyde and tert-butylamine in toluene.
- Heat the mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the formation of the imine.
- Monitor the reaction progress by observing the amount of water collected. The reaction is typically complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by distillation under reduced pressure.

Logical Workflow for Synthesis:



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Caption: Synthesis of **N-Benzylidene-tert-butylamine**.

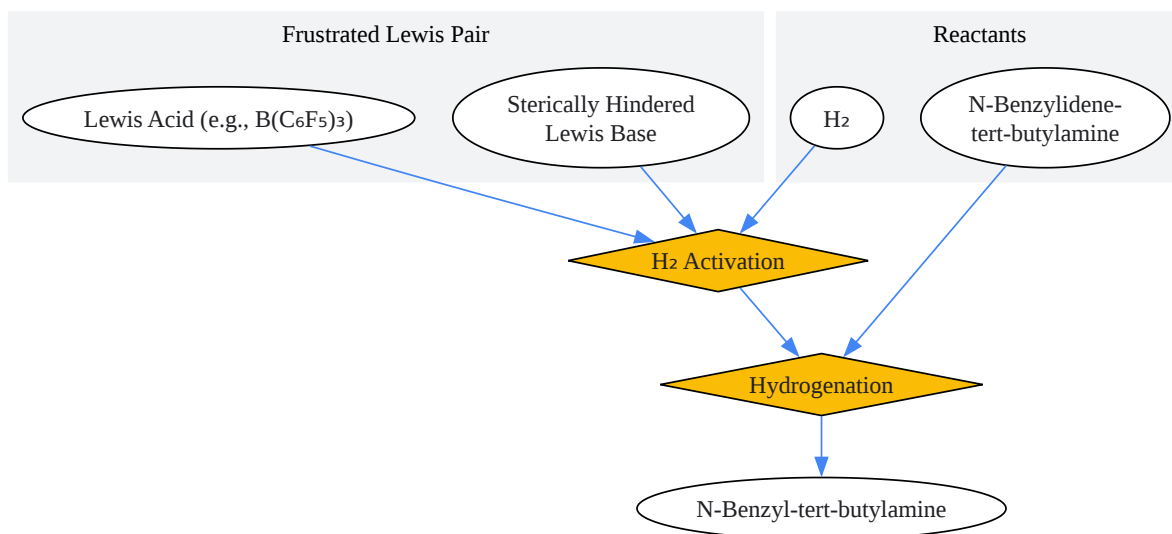
Applications in Research

N-Benzylidene-tert-butylamine serves as a key substrate in fundamental chemical research, particularly in the study of reaction mechanisms.

Frustrated Lewis Pair (FLP) Catalyzed Hydrogenation

Kinetic studies of the frustrated Lewis pair (FLP)-catalyzed hydrogenation and deuteration of **N-benzylidene-tert-butylamine** have been conducted. These studies provide insights into the reaction mechanism, suggesting that the reaction proceeds via autoinductive catalysis.^[3]

Conceptual Diagram of FLP Catalysis:



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References

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